

Proper Disposal of Deulorlatinib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Deulorlatinib*
CAS No.: *2131126-33-3*
Cat. No.: *B15558398*

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Disclaimer: A specific Safety Data Sheet (SDS) for **deulorlatinib** was not publicly available at the time of this writing. The following procedures are based on general best practices for the disposal of investigational drugs and hazardous chemicals in a laboratory setting. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all applicable local, state, and federal regulations.

Deulorlatinib is an investigational inhibitor of anaplastic lymphoma kinase (ALK) and c-ros oncogene 1 (ROS1) for research use only.[1] Proper disposal is crucial to ensure personnel safety and environmental protection. Improper disposal of investigational drugs can lead to regulatory non-compliance and potential environmental contamination.[2]

Step-by-Step Disposal Protocol for Deulorlatinib

This protocol outlines the essential steps for the safe handling and disposal of **deulorlatinib** waste.

1. Waste Characterization and Segregation:

- **Hazardous Waste Assessment:** While a specific SDS is unavailable, **deulorlatinib** should be handled as a potentially hazardous substance. The SDS for the related compound, lorlatinib, indicates it can be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[3] Therefore, **deulorlatinib** waste should be classified as hazardous chemical waste.
- **Segregation:** Do not mix **deulorlatinib** waste with non-hazardous trash or other waste streams like biological or radioactive waste.[4] Keep different types of chemical waste separate to avoid dangerous reactions. For instance, store acids and bases separately, and keep oxidizing agents away from reducing agents and organic compounds.

2. Waste Accumulation and Container Management:

- **Container Selection:** Use a designated, leak-proof, and sturdy container for collecting **deulorlatinib** waste. The container must be compatible with the chemical properties of the waste.[4] Plastic containers are often preferred.
- **Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Deulorlatinib**," and the name and contact information of the principal investigator or laboratory supervisor.[4]
- **Container Handling:** Keep the waste container securely closed except when adding waste. Do not overfill the container; leave at least one inch of headspace to allow for expansion.

3. Storage of **Deulorlatinib** Waste:

- **Designated Storage Area:** Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[5]
- **Secondary Containment:** It is best practice to use secondary containment, such as a larger, chemically resistant tub or tray, to capture any potential leaks or spills.
- **Storage Limits:** Adhere to institutional and regulatory limits for the amount of hazardous waste stored in an SAA and the maximum accumulation time.

Data Point	Guideline
Maximum Storage Time in SAA	Up to 12 months (or until container is full)
Maximum Volume in SAA	55 gallons of hazardous waste
Acutely Toxic Waste Limit	1 quart of liquid or 1 kilogram of solid

Table 1: General Hazardous Waste Accumulation Limits in a Satellite Accumulation Area. These are general guidelines and may vary based on local regulations and institutional policies.

4. Arranging for Disposal:

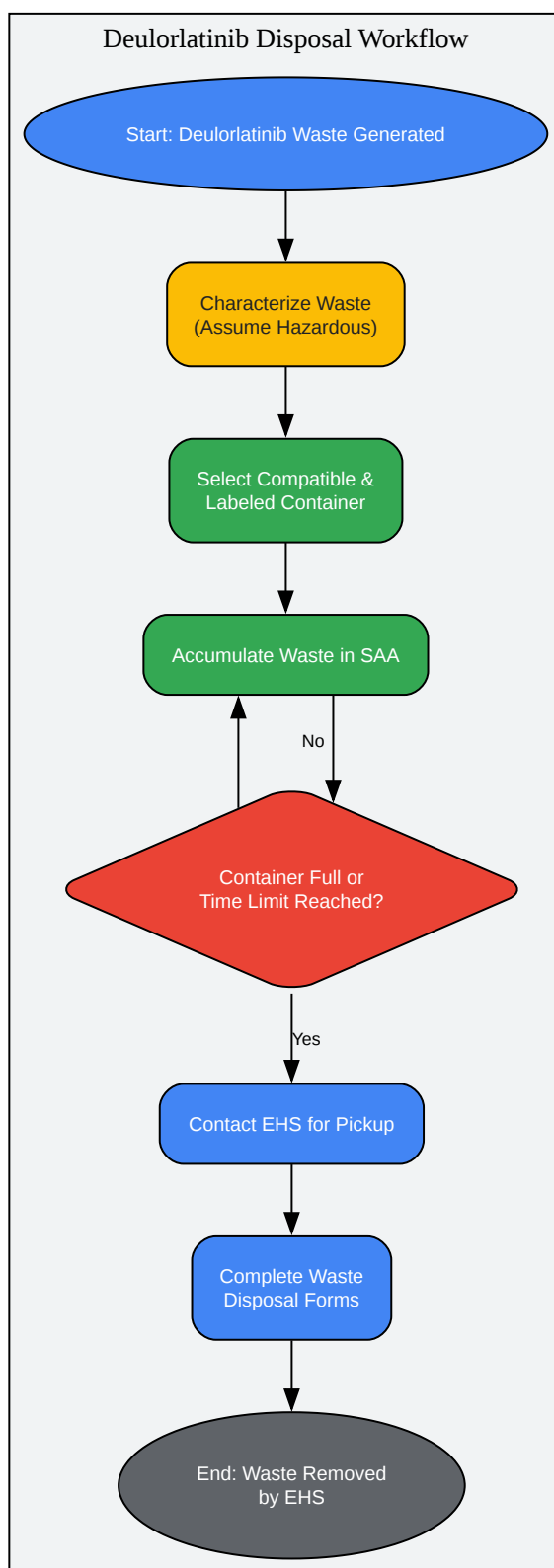
- Contact EHS: Once the waste container is nearly full or has reached the storage time limit, contact your institution's Environmental Health and Safety (EHS) department to request a waste pickup.
- Documentation: Complete any required waste disposal forms accurately and completely. This documentation is crucial for regulatory compliance.
- Professional Disposal: Your EHS department will arrange for the ultimate disposal of the hazardous waste, which typically involves incineration by a licensed waste management facility.^[6]

Experimental Protocols

As this document provides procedural guidance for disposal, detailed experimental protocols for research involving **deulorlatinib** are not applicable. All handling of **deulorlatinib**, including for disposal, should be conducted in accordance with your institution's established laboratory safety protocols. This includes the use of appropriate Personal Protective Equipment (PPE) such as safety goggles, gloves, and a lab coat.^{[1][3]}

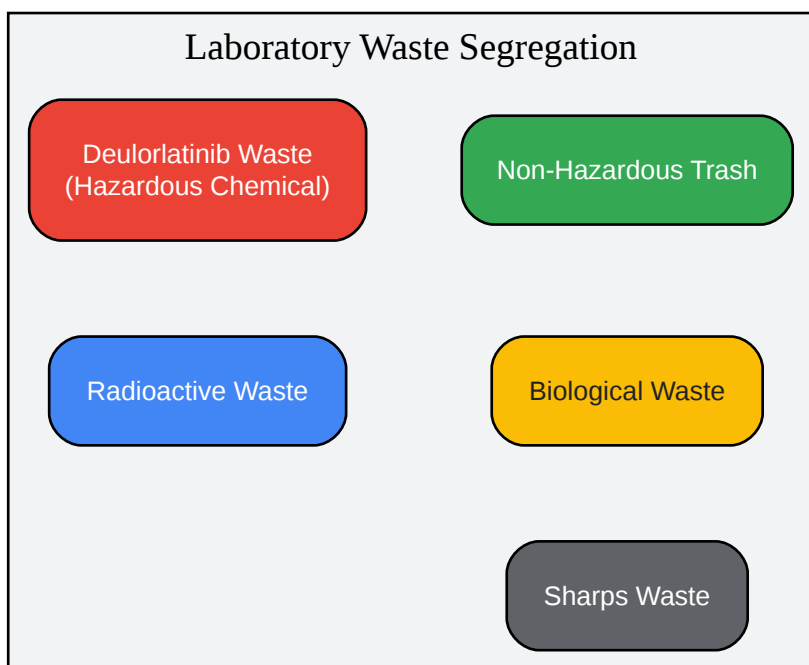
Visualizing the Disposal Workflow

The following diagrams illustrate the decision-making process and workflow for the proper disposal of **deulorlatinib**.



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Caption: Workflow for the proper disposal of **deulorlatinib** waste.



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Caption: Segregation of different laboratory waste streams.

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